

Application Notes and Protocols for Reactive Violet 14 in Screen Printing

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Compound of Interest

Compound Name: *Reactive violet 14*

Cat. No.: *B1172054*

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Introduction

Reactive Violet 14 (C.I. 12270-88-1) is a reactive dye belonging to the azo class, suitable for creating vibrant violet shades on cellulosic fibers such as cotton, linen, and viscose.^[1] Its reactive nature allows it to form a covalent bond with the fiber, resulting in excellent wash fastness. These application notes provide detailed protocols for the use of **Reactive Violet 14** in screen printing applications, guidance on performance expectations, and a summary of its key properties.

Chemical Properties and Performance Data

Reactive Violet 14 is a water-soluble anionic dye. The performance characteristics of reactive dyes are critical for their application. Below is a summary of available data for C.I. **Reactive Violet 14** and typical performance data for monochlorotriazine (MCT) reactive dyes, to which this class of dyes belongs.

Table 1: Chemical and Physical Properties of **Reactive Violet 14**

Property	Value	Reference
C.I. Name	Reactive Violet 14	[1]
CAS Number	12270-88-1	[1]
Molecular Structure	Azo Class	[1]
Appearance	Red-light purple powder	[1]

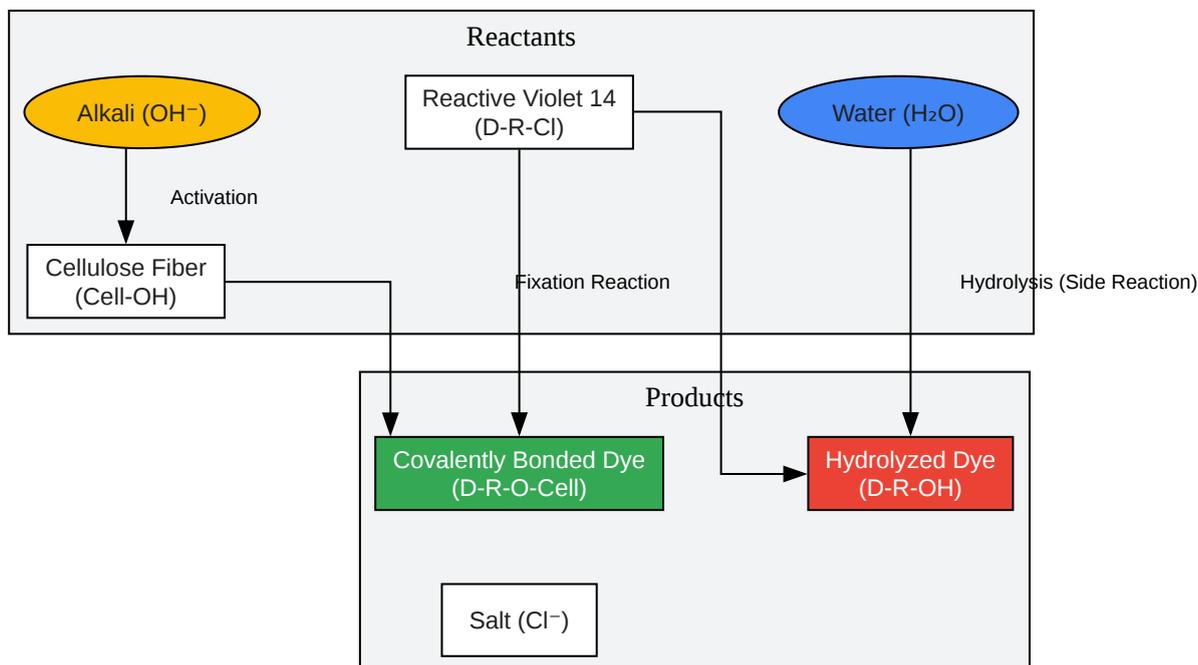
Table 2: Fastness Properties of C.I. **Reactive Violet 14**

Fastness Test	Rating	Standard
Light Fastness	3-4	ISO
Soaping (Fading)	4	ISO
Soaping (Staining)	3	ISO
Oxygen Bleaching	3 (fading), 5 (staining at 95°C)	ISO
Perspiration Fastness	4 (fading), 3 (staining)	ISO

Note: Fastness is rated on a scale of 1 to 5, with 5 being the highest fastness. For light fastness, a scale of 1 to 8 is used, where 8 is the highest.

Signaling Pathway: Covalent Fixation of Reactive Violet 14 on Cellulose

The key to the high performance of reactive dyes is the formation of a covalent bond with the hydroxyl groups of cellulosic fibers. This reaction is typically carried out under alkaline conditions and with the input of thermal energy (steaming). The primary competing reaction is hydrolysis, where the dye reacts with water instead of the fiber, which deactivates the dye.



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*Reaction mechanism of **Reactive Violet 14** with cellulose.*

Experimental Protocols

The following protocols provide a general framework for the application of **Reactive Violet 14** in screen printing. Optimization may be required based on the specific substrate and desired outcome.

Preparation of Printing Paste

A stable and effective printing paste is crucial for achieving sharp and vibrant prints. The following is a typical recipe for a printing paste for monochlorotriazine reactive dyes.

Table 3: Printing Paste Recipe for **Reactive Violet 14**

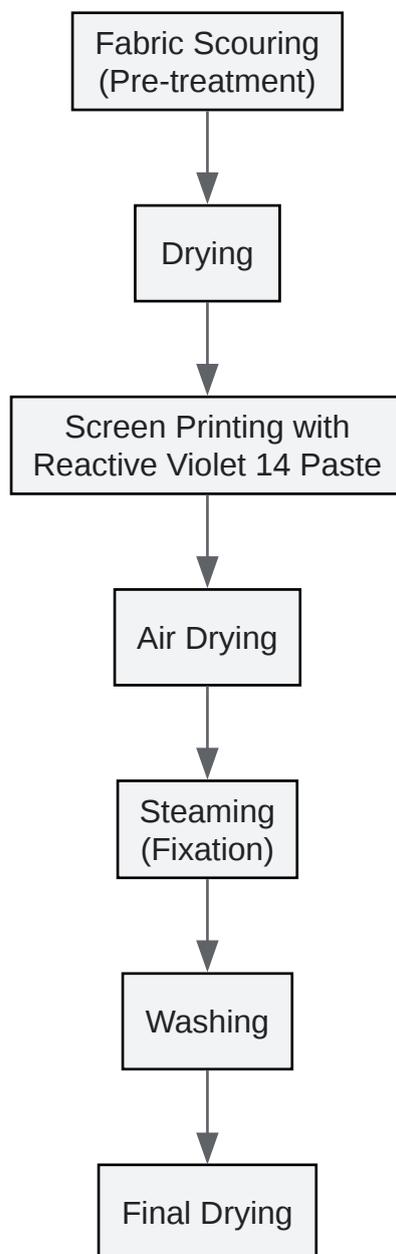
Component	Quantity (for 100g paste)	Purpose
Reactive Violet 14	2-4 g	Colorant
Urea	10-15 g	Humectant, increases dye solubility
Sodium Alginate (Thickener)	4-6 g	Viscosity control
Sodium Bicarbonate (Alkali)	2-3 g	Fixation agent
Warm Water	72-82 g	Solvent

Protocol:

- In a container, dissolve the urea in warm water.
- Slowly add the **Reactive Violet 14** powder to the urea solution and stir until fully dissolved.
- In a separate container, slowly add the sodium alginate to the dye solution while stirring vigorously to avoid the formation of lumps. Continue to stir until a smooth, thick paste is formed.
- Just before printing, add the sodium bicarbonate to the paste and mix thoroughly. The paste should be used within a few hours of adding the alkali to prevent premature hydrolysis of the dye.

Screen Printing Workflow

The following workflow outlines the steps from fabric preparation to the final printed product.



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References

- 1. worlddyevariety.com [worlddyevariety.com]
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